

# Tri(biphenyl-4-yl)amine CAS number and chemical properties

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## Compound of Interest

Compound Name: Tri(biphenyl-4-yl)amine

Cat. No.: B1591794

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## An In-depth Technical Guide to Tri(biphenyl-4-yl)amine

Prepared by a Senior Application Scientist

This guide serves as a comprehensive technical resource for researchers, chemists, and materials scientists working with **Tri(biphenyl-4-yl)amine**. It provides in-depth information on its core properties, synthesis, characterization, and applications, with a focus on the scientific principles and experimental causality that underpin its use in advanced materials.

## Introduction: The Significance of a Starburst Molecule

**Tri(biphenyl-4-yl)amine**, a prominent member of the triarylamine family, is a "starburst" molecule characterized by a central nitrogen atom bonded to three extended  $\pi$ -conjugated biphenyl arms. This unique, propeller-like three-dimensional structure prevents strong intermolecular  $\pi$ - $\pi$  stacking, which facilitates the formation of stable amorphous glasses with high glass transition temperatures.[1] Unlike most amines, the lone pair of electrons on the central nitrogen atom is delocalized across the three phenyl rings, rendering the molecule nonbasic but highly electron-rich.[2]

These structural and electronic features make **Tri(biphenyl-4-yl)amine** and its derivatives exceptionally effective as hole-transporting materials. Their ability to form stable thin films and efficiently transport positive charge carriers (holes) has positioned them as critical components

in a variety of organic electronic devices, including Organic Light-Emitting Diodes (OLEDs), solar cells, and as building blocks for novel porous materials.[3][4][5]

## Core Chemical and Physical Properties

The fundamental properties of **Tri(biphenyl-4-yl)amine** are crucial for its application in materials science. These properties dictate its processing, stability, and performance in electronic devices.

Property	Value	Source(s)
CAS Number	6543-20-0	[6][7][8]
Molecular Formula	C <sub>36</sub> H <sub>27</sub> N	[8]
Molecular Weight	473.61 g/mol	[8]
Appearance	White to light yellow powder or crystals	[8]
Melting Point	265-266 °C	[8]
Boiling Point	673.8 ± 54.0 °C (Predicted)	[8]
Density	1.137 ± 0.06 g/cm <sup>3</sup> (Predicted)	[8]
Glass Transition Temp. (Tg)	76 °C	[1]

## Synthesis and Purification Protocol

The synthesis of triarylamines like **Tri(biphenyl-4-yl)amine** is most commonly achieved through palladium-catalyzed cross-coupling reactions, such as the Buchwald-Hartwig amination. This reaction forms the crucial C-N bonds by coupling an amine with an aryl halide.

## Rationale for Synthetic Strategy

The Buchwald-Hartwig amination is the preferred method due to its high efficiency, functional group tolerance, and applicability to a wide range of substrates. The choice of catalyst (a palladium source), ligand, and base is critical for achieving high yields.

- **Palladium Catalyst:** A palladium(0) species is the active catalyst.  $\text{Pd}_2(\text{dba})_3$  (tris(dibenzylideneacetone)dipalladium(0)) is a common and effective precursor.
- **Ligand:** A bulky, electron-rich phosphine ligand is essential. It facilitates the oxidative addition of the aryl halide to the  $\text{Pd}(0)$  center and the subsequent reductive elimination to form the C-N bond. Xantphos or similar biaryl phosphine ligands are often used to prevent  $\beta$ -hydride elimination and promote the desired coupling.
- **Base:** A non-nucleophilic base, such as sodium tert-butoxide ( $\text{NaOtBu}$ ), is required to deprotonate the amine, making it a more active nucleophile for the coupling reaction.

## Experimental Protocol: Buchwald-Hartwig Amination

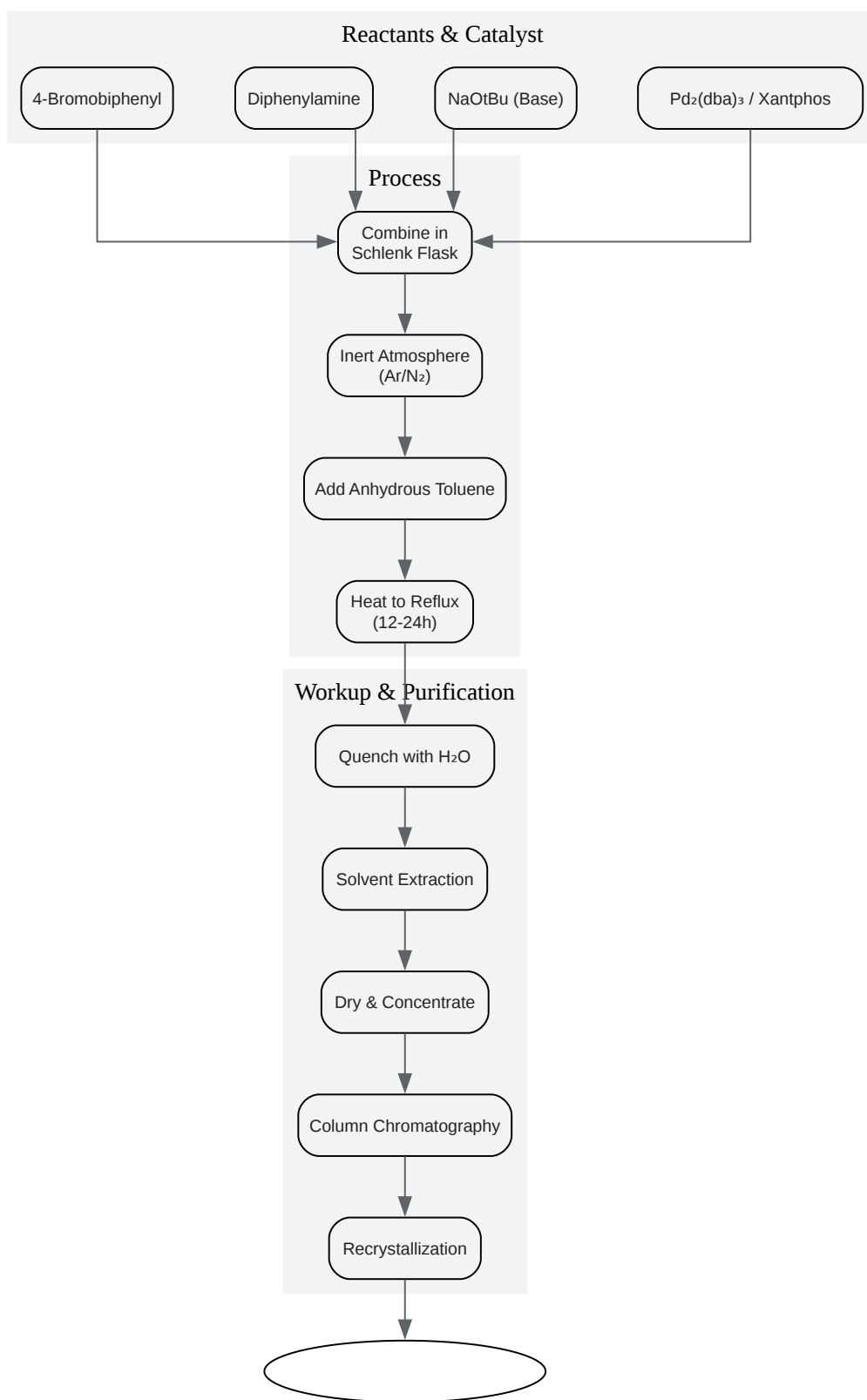
This protocol describes a representative synthesis starting from 4-bromobiphenyl and diphenylamine.

### Step-by-Step Methodology:

- **Reactor Setup:** Add 4-bromobiphenyl (3.0 equivalents), diphenylamine (1.0 equivalent), and sodium tert-butoxide (3.3 equivalents) to a flame-dried Schlenk flask equipped with a magnetic stir bar.
- **Inert Atmosphere:** Evacuate the flask and backfill with an inert gas (e.g., Argon or Nitrogen). Repeat this cycle three times to ensure an oxygen-free environment. Causality: The  $\text{Pd}(0)$  catalyst is sensitive to oxygen and moisture, which can lead to catalyst deactivation and reduced yields.
- **Catalyst and Solvent Addition:** Under a positive pressure of inert gas, add the palladium precursor (e.g.,  $\text{Pd}_2(\text{dba})_3$ , ~1-2 mol%) and the phosphine ligand (e.g., Xantphos, ~2-4 mol%). Add anhydrous, degassed toluene via syringe. Causality: Degassed solvent is used to prevent quenching of the active catalyst.
- **Reaction:** Heat the reaction mixture to reflux (approximately 110 °C) and stir vigorously for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).

- **Workup:** Once the reaction is complete, cool the mixture to room temperature. Quench the reaction by adding deionized water.
- **Extraction:** Transfer the mixture to a separatory funnel and extract with an organic solvent like dichloromethane or ethyl acetate (3x). Combine the organic layers.
- **Washing and Drying:** Wash the combined organic layers with brine, then dry over anhydrous magnesium sulfate ( $\text{MgSO}_4$ ). Filter the drying agent and concentrate the solvent in vacuo.
- **Purification:** Purify the crude product by column chromatography on silica gel, typically using a hexane/ethyl acetate gradient. The final product can be further purified by recrystallization from a suitable solvent system (e.g., toluene/hexane) to yield **Tri(biphenyl-4-yl)amine** as a white to off-white solid.

## Visualization of Synthesis Workflow



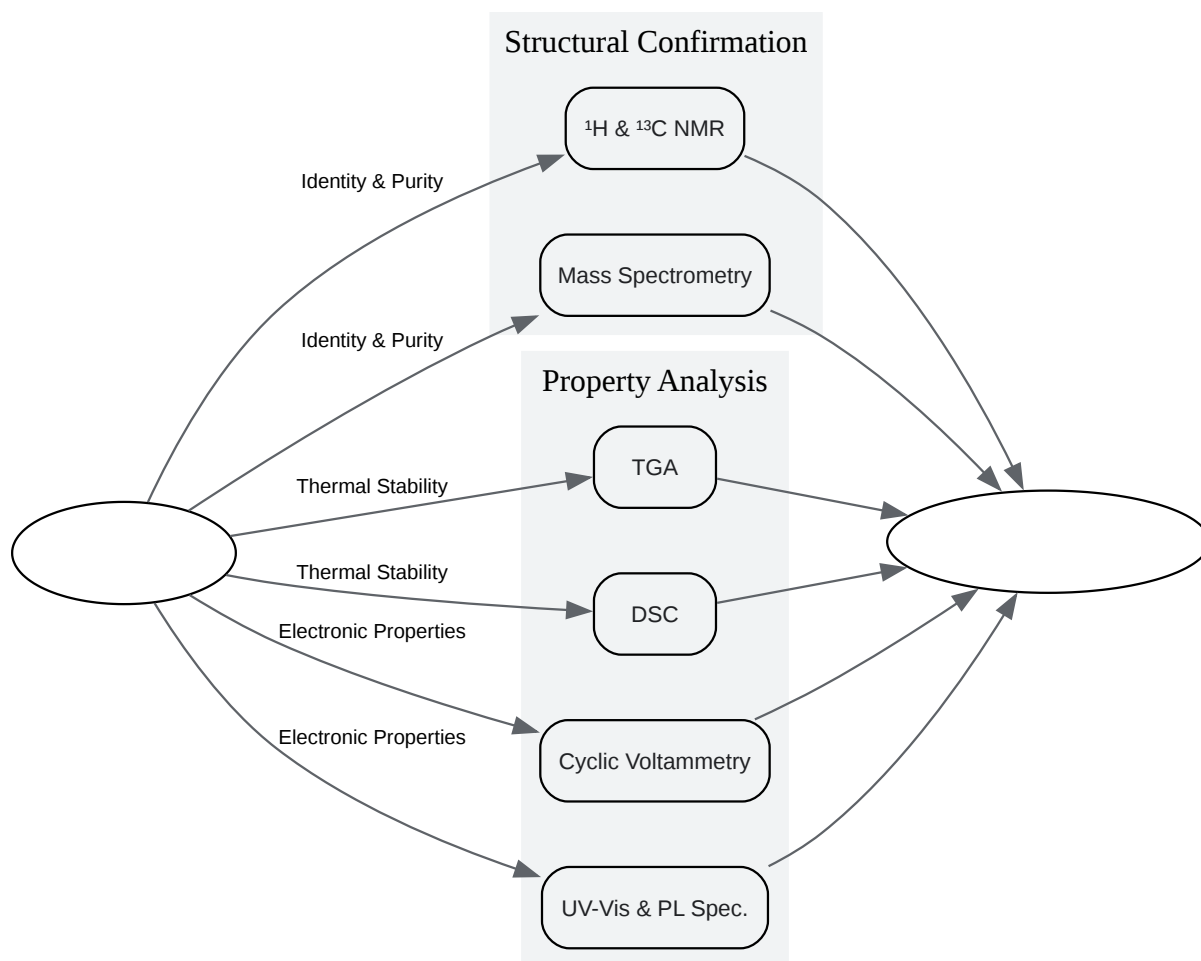
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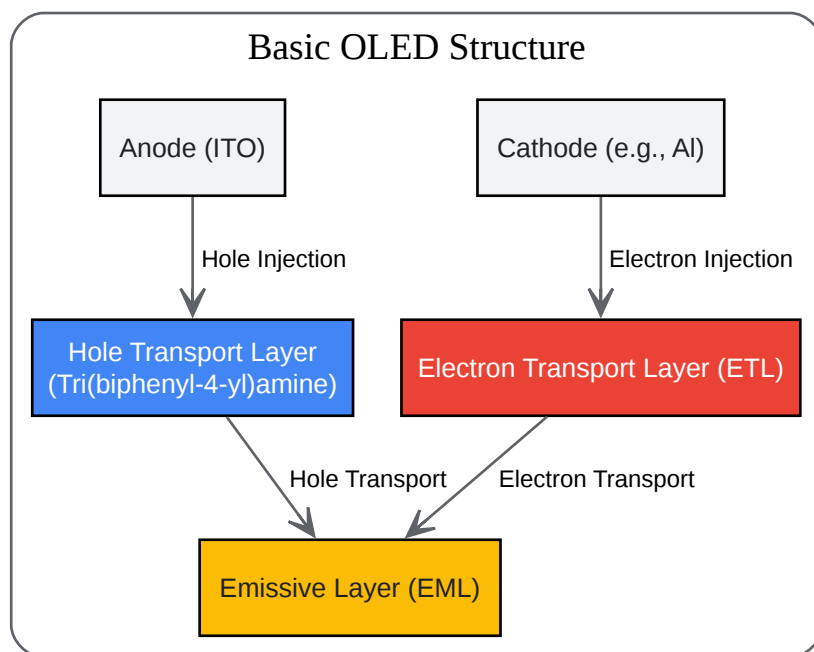
Caption: Workflow for the synthesis of **Tri(biphenyl-4-yl)amine**.

## Material Characterization

Rigorous characterization is essential to confirm the identity, purity, and properties of the synthesized material. Each technique provides a piece of a self-validating system to ensure the material meets the standards for high-performance applications.

## Structural and Thermal Analysis Workflow





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